

Styrene Acrylonitrile (SAN) Copolymer: A Technical Guide to Its Fundamental Properties

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Compound of Interest

Compound Name: *Styrene acrylonitrile*

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Styrene Acrylonitrile (SAN) is a versatile and widely used thermoplastic copolymer prized for its unique combination of transparency, rigidity, and chemical resistance.[1][2] Produced by the copolymerization of styrene and acrylonitrile, SAN serves as a critical material in a multitude of applications, ranging from consumer goods and automotive components to medical devices.[1][3][4] This technical guide provides an in-depth exploration of the core fundamental properties of SAN, detailed experimental protocols for their characterization, and visual representations of its chemical structure and characterization workflows.

Core Properties of Styrene Acrylonitrile (SAN)

SAN is an amorphous copolymer typically composed of 70-80% styrene and 20-30% acrylonitrile by weight.[3][4] This composition provides a material with greater thermal resistance than polystyrene alone.[3][4] The acrylonitrile content is a key determinant of the copolymer's properties; a higher percentage enhances mechanical strength and chemical resistance, though it can impart a slight yellow tint to the otherwise transparent plastic.[4] SAN is noted for its high transparency and clarity, allowing light to pass through with minimal distortion, a property crucial for optical applications.[3] It also exhibits good dimensional stability, retaining its shape under varying temperature and humidity conditions.[3]

Mechanical Properties

SAN copolymers offer a good balance of strength, stiffness, and toughness. The mechanical characteristics can be tailored by adjusting the acrylonitrile content and the molecular weight of the polymer chains.

Property	Value	Test Standard
Tensile Strength	60 - 80 MPa	ASTM D638 / ISO 527-2
Tensile Modulus	2.8 - 3.8 GPa	ASTM D638 / ISO 527-2
Elongation at Break	2 - 5 %	ASTM D638 / ISO 527-2
Flexural Strength	90 - 120 MPa	ASTM D790 / ISO 178
Flexural Modulus	3.0 - 4.0 GPa	ASTM D790 / ISO 178
Notched Izod Impact Strength	20 - 40 J/m	ASTM D256 / ISO 180

Thermal Properties

The incorporation of acrylonitrile units into the polymer chain enhances the thermal stability of SAN compared to pure polystyrene.

Property	Value	Test Standard
Glass Transition Temperature (T _g)	100 - 110 °C	ASTM D3418 / ISO 11357
Heat Deflection Temperature (HDT) @ 1.82 MPa (264 psi)	85 - 100 °C	ASTM D648 / ISO 75
Coefficient of Linear Thermal Expansion	6 - 8 x 10 ⁻⁵ /°C	ASTM E831 / ISO 11359
Thermal Conductivity	0.16 - 0.18 W/(m·K)	ASTM C177 / ISO 22007

Optical Properties

SAN is known for its excellent optical clarity, making it a suitable material for applications where transparency is paramount.

Property	Value	Test Standard
Refractive Index	1.56 - 1.57	ASTM D542
Light Transmittance	> 90 %	ASTM D1003
Haze	< 2 %	ASTM D1003

Chemical Resistance

The acrylonitrile component of SAN provides good resistance to a range of chemicals, a significant advantage over many other clear polymers.

Chemical Class	Resistance
Dilute Acids	Good
Alkalies	Good
Aliphatic Hydrocarbons	Good
Oils and Greases	Excellent
Aromatic Hydrocarbons	Poor
Halogenated Hydrocarbons	Poor
Ketones	Poor
Esters	Poor

Note: The properties listed in the tables are typical values and can vary depending on the specific grade, processing conditions, and additives.

Experimental Protocols

Detailed methodologies for characterizing the fundamental properties of SAN are outlined below, referencing established ASTM and ISO standards.

Tensile Properties (ASTM D638 / ISO 527-2)

This test determines the force required to pull a specimen to its breaking point, providing key data on its strength and ductility.

Methodology:

- **Specimen Preparation:** Dumbbell-shaped specimens are prepared by injection molding or machining from a sheet of SAN, following the dimensional specifications of the standard (e.g., Type I for ASTM D638).
- **Conditioning:** Specimens are conditioned at a standard temperature (23 ± 2 °C) and relative humidity ($50 \pm 5\%$) for at least 40 hours prior to testing.
- **Test Procedure:**
 - The thickness and width of the specimen's narrow section are measured.
 - The specimen is mounted in the grips of a universal testing machine.
 - An extensometer is attached to the specimen to measure elongation.
 - The specimen is pulled at a constant rate of crosshead movement (e.g., 5 mm/min) until it fractures.
 - The load and elongation are recorded throughout the test.
- **Data Analysis:** Tensile strength, tensile modulus, and elongation at break are calculated from the stress-strain curve.

Notched Izod Impact Strength (ASTM D256 / ISO 180)

This test measures the impact energy required to break a notched specimen, indicating its toughness.

Methodology:

- **Specimen Preparation:** Rectangular bar specimens are prepared, and a V-notch is machined into the specimen to create a stress concentration point.

- Conditioning: Specimens are conditioned as per the tensile testing protocol.
- Test Procedure:
 - The specimen is clamped in a cantilevered position in the impact testing machine.
 - A pendulum of a specified weight is released from a set height, striking and breaking the specimen at the notch.
 - The energy absorbed by the specimen during the fracture is measured by the height to which the pendulum swings after impact.
- Data Analysis: The impact strength is calculated by dividing the absorbed energy by the thickness of the specimen.

Heat Deflection Temperature (ASTM D648 / ISO 75)

This test determines the temperature at which a polymer sample deforms under a specified load.

Methodology:

- Specimen Preparation: Rectangular bar specimens are prepared.
- Test Procedure:
 - The specimen is placed on two supports in a heating bath.
 - A constant load (typically 1.82 MPa or 264 psi) is applied to the center of the specimen.
 - The temperature of the bath is increased at a uniform rate (e.g., 2 °C/min).
 - The temperature at which the specimen deflects by a specified amount (e.g., 0.25 mm) is recorded as the heat deflection temperature.

Refractive Index (ASTM D542)

This test measures how much light bends, or refracts, when it passes through the SAN material.

Methodology:

- **Specimen Preparation:** A small, flat, and polished specimen with two parallel surfaces is required.
- **Test Procedure:**
 - A refractometer is used for this measurement.
 - A drop of a contact liquid with a refractive index higher than that of the specimen is placed on the prism of the refractometer.
 - The specimen is placed on the contact liquid.
 - Light is passed through the specimen, and the angle of refraction is measured.
- **Data Analysis:** The refractive index is read directly from the instrument's scale.

Chemical Resistance (ASTM D543)

This practice evaluates the resistance of plastics to chemical reagents.

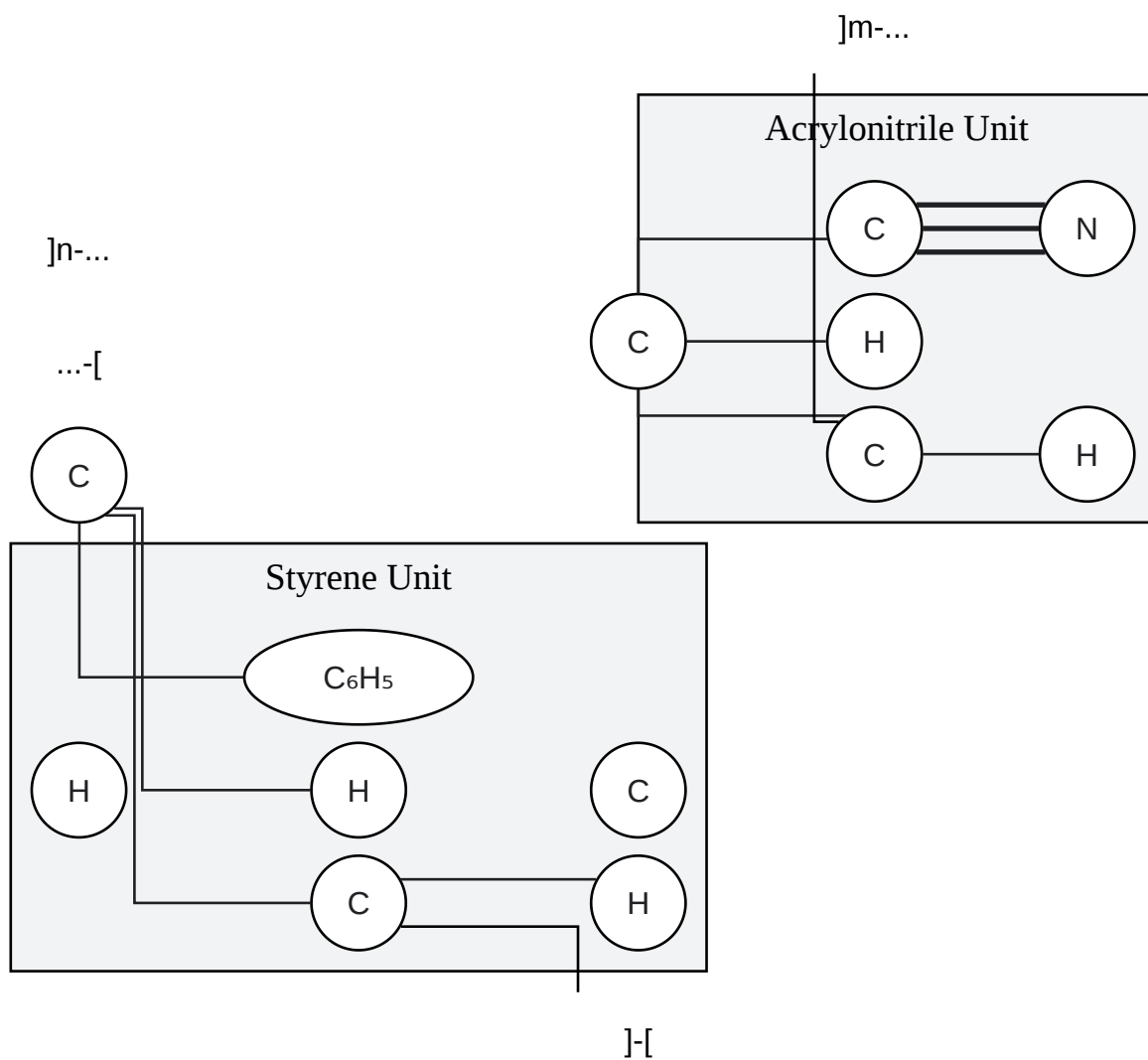
Methodology:

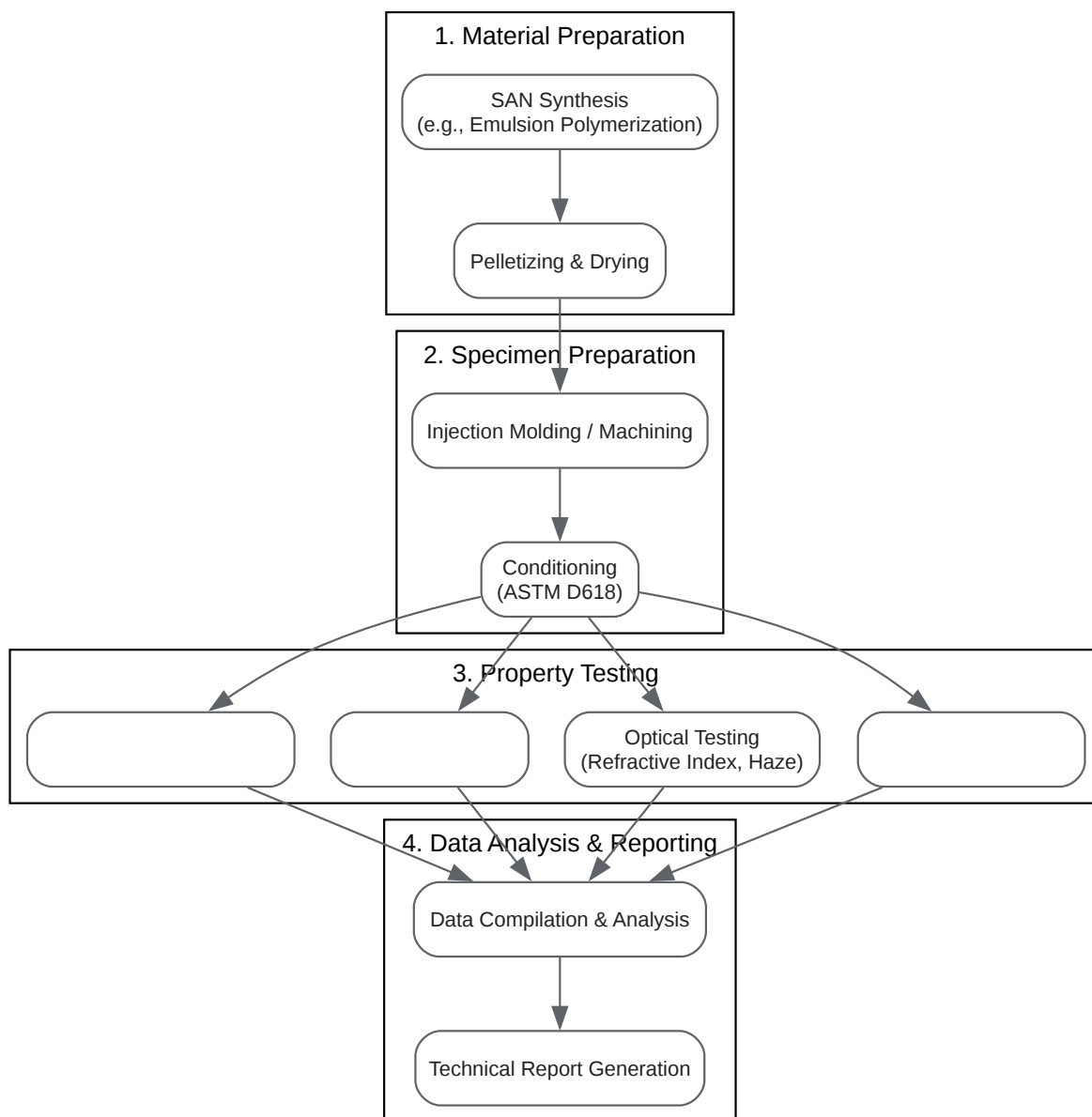
- **Specimen Preparation:** Specimens of a specified size are prepared.
- **Test Procedure:**
 - The initial weight and dimensions of the specimens are recorded.
 - The specimens are fully immersed in the test chemical for a specified period (e.g., 7 days) at a controlled temperature.
 - After immersion, the specimens are removed, cleaned, and dried.
- **Evaluation:**
 - Changes in weight, dimensions, and appearance are recorded.

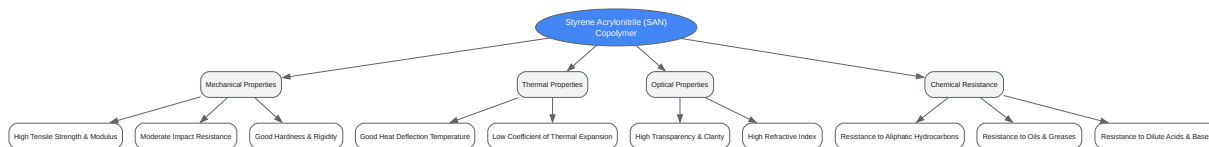
- Mechanical properties (e.g., tensile strength) are often measured after exposure and compared to the properties of unexposed control specimens to quantify the effect of the chemical.

Visualizations

Chemical Structure of Styrene Acrylonitrile (SAN)







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References

- 1. store.astm.org [store.astm.org]
- 2. [ichemlab.at](https://www.ichemlab.at) [ichemlab.at]
- 3. Understanding Heat Deflection Temperature (HDT) of Plastics - AIP Precision Machining [aipprecision.com]
- 4. sciteq.com [sciteq.com]
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